Proper Disposal of IR-820: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*IR-820*
CAS No.:	*172616-80-7*
Cat. No.:	*B1672171*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **IR-820**, a near-infrared fluorescent dye commonly used in various research applications.

IR-820, while having low cytotoxicity in many experimental contexts, must be handled and disposed of as chemical waste in accordance with laboratory safety protocols and local regulations. Improper disposal can lead to environmental contamination and potential hazards.

Immediate Safety and Handling Precautions

Before handling **IR-820**, it is crucial to be aware of its properties and the necessary safety measures. **IR-820** is a combustible solid and should be stored in a cool, dry, and well-ventilated area away from sources of ignition.

When working with **IR-820** powder or solutions, appropriate personal protective equipment (PPE) must be worn to minimize exposure. This includes:

- Eye Protection: Safety glasses or goggles.

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- Hand Protection: Chemical-resistant gloves.
- Respiratory Protection: A dust mask, such as a type N95, is recommended, especially when handling the powder form.

In case of accidental contact, follow these first aid measures:

- After eye contact: Immediately flush with plenty of water.
- After skin contact: Wash off with soap and plenty of water.
- If inhaled: Move the person into fresh air.
- If swallowed: Rinse mouth with water.

Seek medical attention if any symptoms persist.

Quantitative Safety Data for IR-820

Property	Value	Source
CAS Number	172616-80-7	
Molecular Formula	C46H50ClN2NaO6S2	
Molecular Weight	849.47 g/mol	
Appearance	Solid powder	[1]
Storage Class	11 (Combustible Solids)	
Storage Temperature	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C.	[1]

Step-by-Step Disposal Procedures

The primary principle for the disposal of **IR-820** is to treat it as hazardous chemical waste. Do not dispose of **IR-820** down the drain or in regular solid waste.

Step 1: Waste Segregation and Collection

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- Solid Waste: Collect any solid **IR-820** waste, including contaminated items like weigh boats, pipette tips, and gloves, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **IR-820** in a separate, leak-proof, and clearly labeled hazardous waste container. Ensure the container material is compatible with the solvents used.

Step 2: Labeling of Waste Containers

- All waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must also include the full chemical name ("**IR-820**") and the approximate concentration and quantity of the waste.
- Indicate the date when the waste was first added to the container.

Step 3: Storage of Waste

- Store the hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Ensure the containers are kept closed except when adding waste.
- Segregate the **IR-820** waste from other incompatible waste streams.

Step 4: Arranging for Disposal

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for waste manifest and pickup.

Experimental Protocols Cited

While specific experimental protocols for the use of **IR-820** are varied, a common application involves its use as a fluorescent imaging agent. For instance, in vivo studies may involve dissolving powdered **IR-820** in a suitable solvent like phosphate-buffered saline (PBS) to a desired concentration for injection. All materials used in the preparation and administration of

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such solutions, including vials, syringes, and absorbent pads, should be considered contaminated and disposed of as hazardous chemical waste.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **IR-820** waste.

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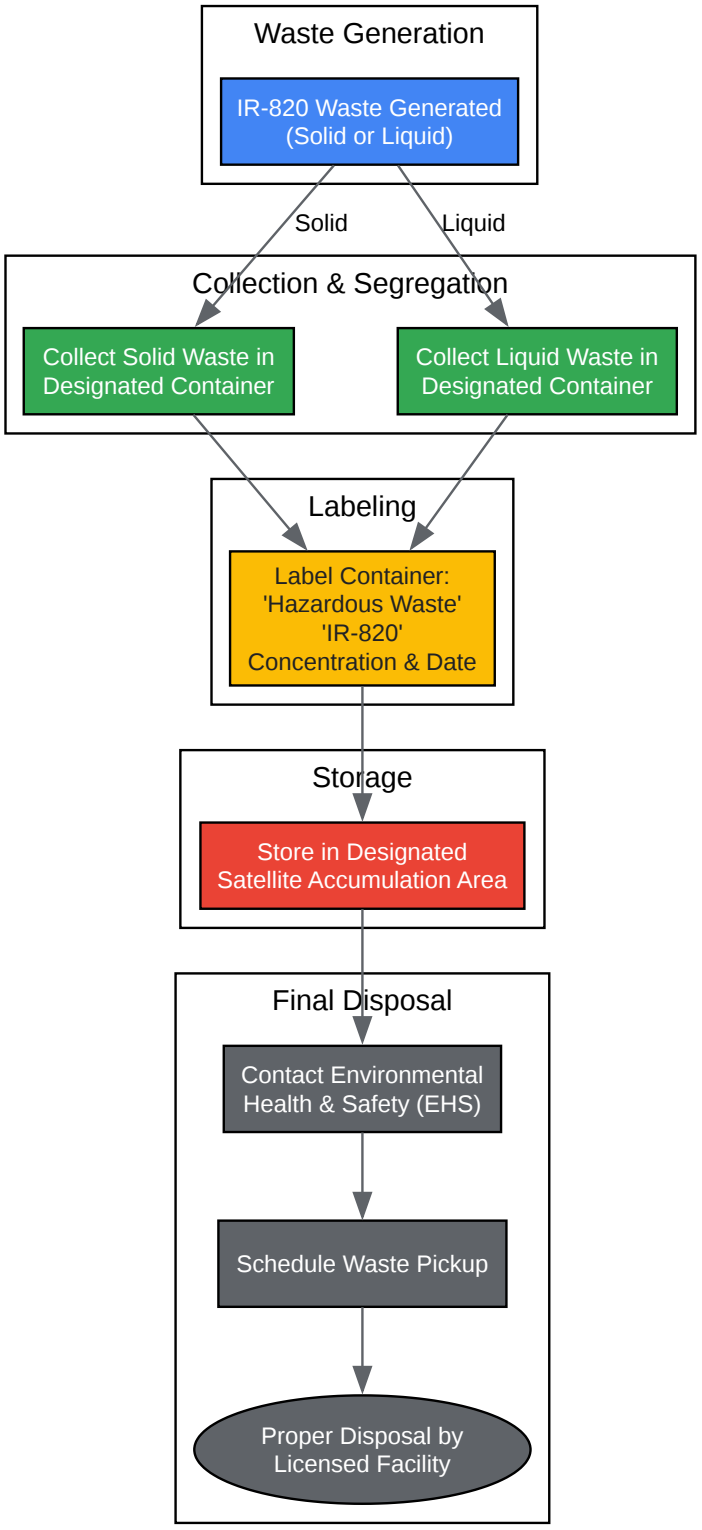
IR-820 Disposal Workflow



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References

- 1. medkoo.com [medkoo.com]
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